

Indomethacin's Role in Modulating Immune Responses In Vitro: A Technical Guide

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Compound of Interest

Compound Name: *Indomethacin*

Cat. No.: *B10767643*

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This technical guide provides an in-depth exploration of the in vitro effects of **indomethacin** on the immune system. **Indomethacin**, a potent nonsteroidal anti-inflammatory drug (NSAID), is primarily known for its inhibition of cyclooxygenase (COX) enzymes. However, its immunomodulatory properties extend beyond this primary mechanism, influencing a wide array of immune cell functions and intracellular signaling pathways. This document details these effects, presents quantitative data in a structured format, outlines key experimental protocols, and visualizes complex biological processes to support further research and development in immunology and pharmacology.

Core Mechanism of Action: Cyclooxygenase Inhibition

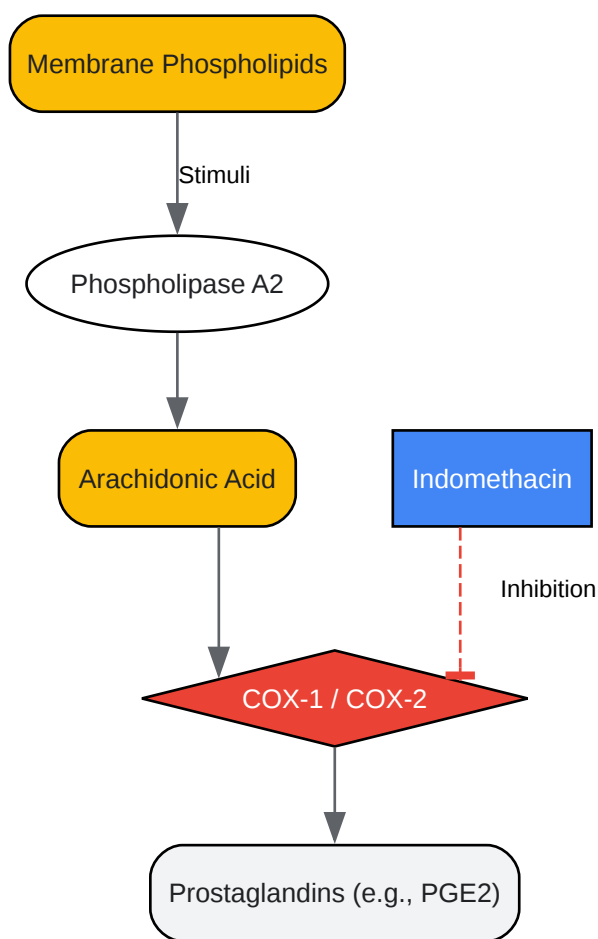
Indomethacin's principal mechanism of action is the inhibition of COX-1 and COX-2, enzymes responsible for converting arachidonic acid into prostaglandins, which are key mediators of inflammation and pain.[1] **Indomethacin** displays a preferential inhibition towards COX-1 over COX-2.[2] This inhibition abrogates the production of prostaglandins like PGE2, a molecule with its own complex role in immune regulation.[3][4]

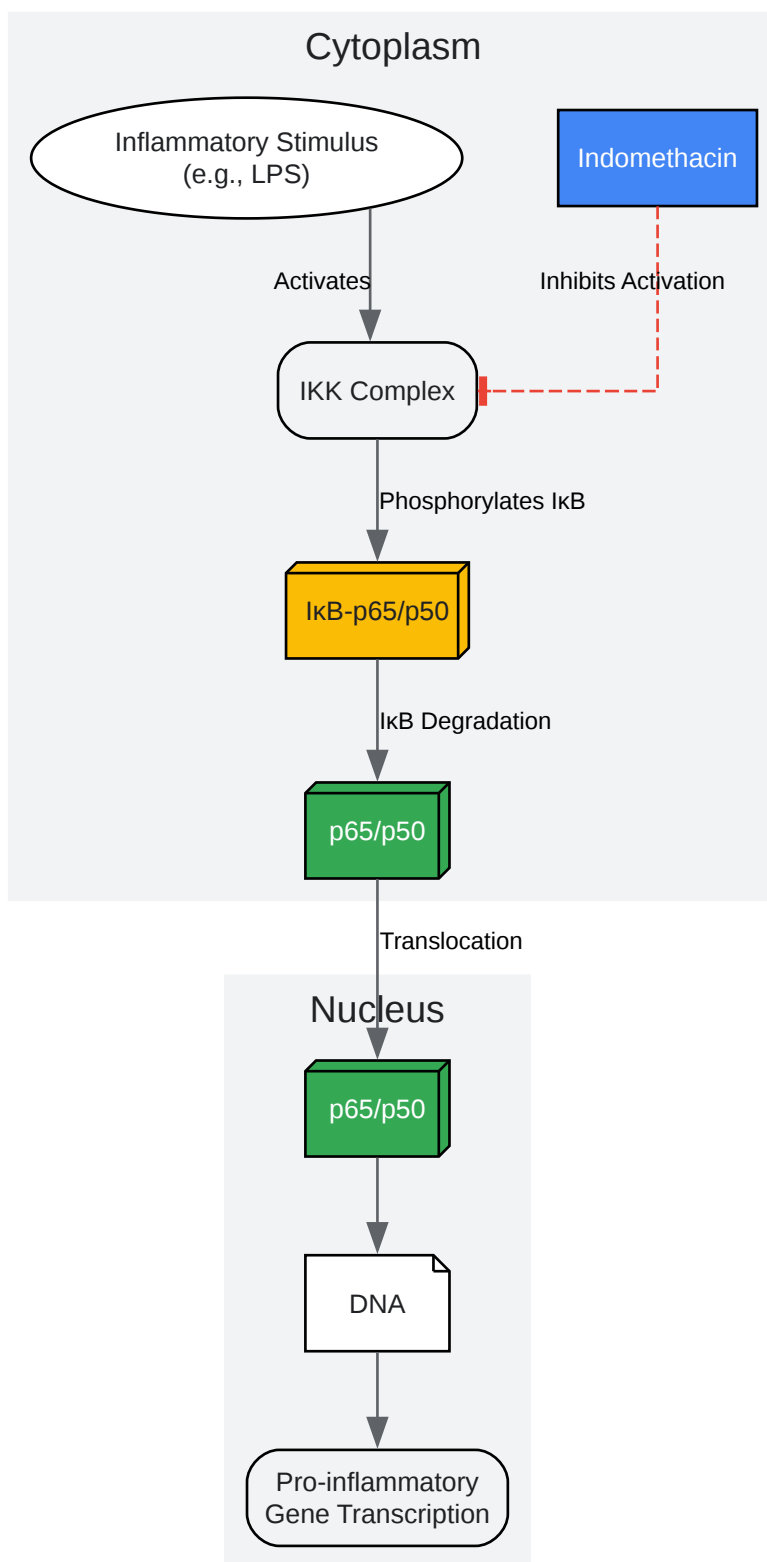
Data Presentation: Indomethacin IC50 Values for COX Enzymes

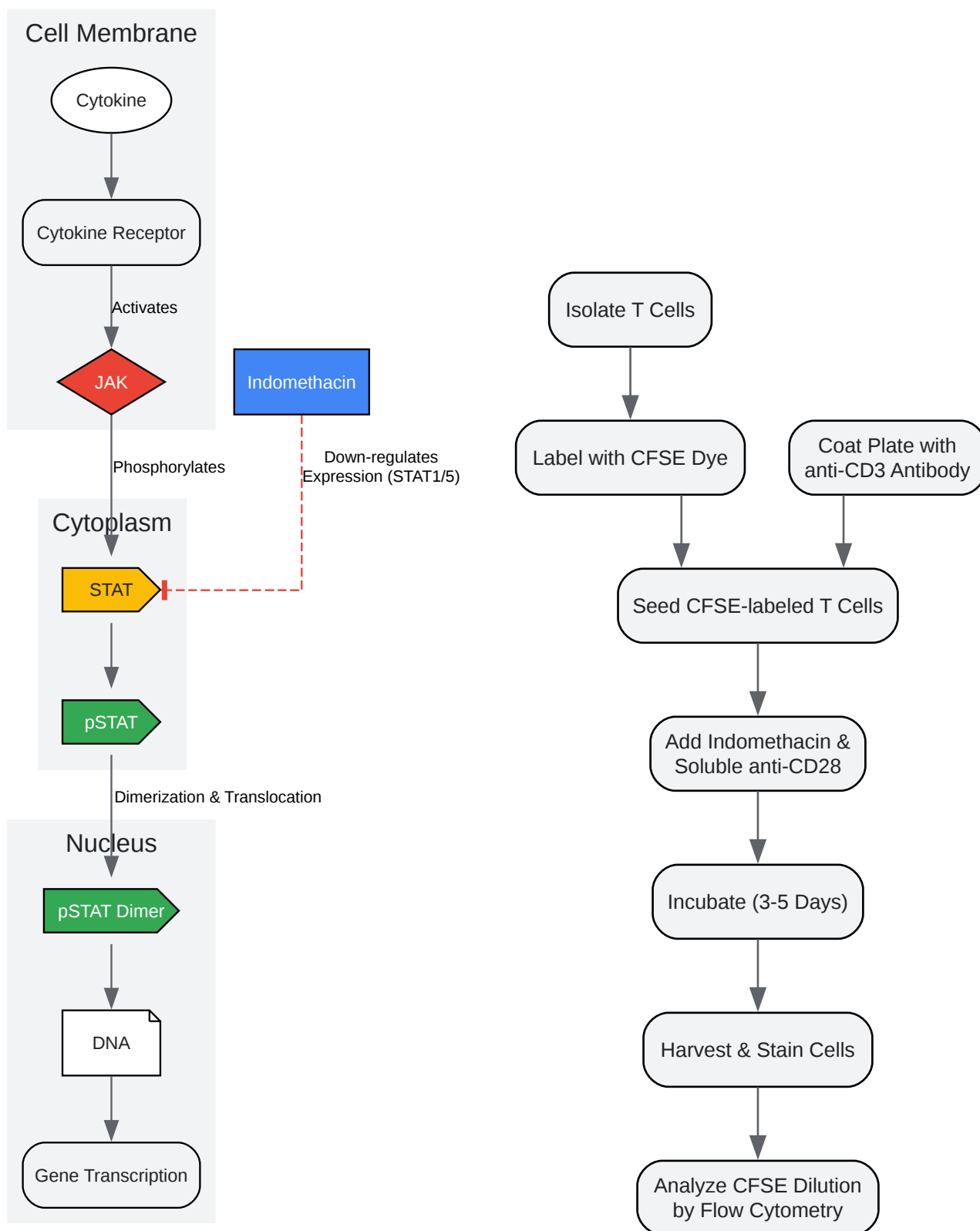
Enzyme	IC50 Value	Source
COX-1	230 nM	[2]
COX-2	630 nM	[2]
COX-2 (in intact macrophages)	0.01 μ M	[5]
COX-1 (relative to COX-2)	~15-fold higher selectivity	[6]

Note: IC50 values can vary based on the specific assay conditions.

Visualization: Arachidonic Acid Cascade and Indomethacin Inhibition







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